

Application Notes and Protocols: Preparation of CGS 21680 Sodium Stock Solution

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Compound of Interest

Compound Name: CGS 21680 sodium

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Introduction

CGS 21680 is a potent and selective agonist for the adenosine A2A receptor, with a K_i value of 27 nM.^[1] It is a valuable tool for studying the physiological and pathological roles of the A2A receptor. This document provides detailed protocols for the preparation of **CGS 21680 sodium** salt stock solutions for in vitro and in vivo experiments.

Quantitative Data Summary

The following table summarizes the key properties of CGS 21680 hydrochloride, which are expected to be similar for the sodium salt.

Property	Value	Source
Molecular Weight	~536.0 g/mol (as hydrochloride salt)	[2]
Solubility (DMSO)	\geq 53.6 mg/mL (\geq 100 mM)	
Storage of Powder	-20°C for up to 4 years	[3][4]
Stock Solution Storage	-80°C for up to 2 years; -20°C for up to 1 year	[5]

Experimental Protocols

- **CGS 21680 sodium** salt powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Water bath or sonicator
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle CGS 21680 powder in a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for CGS 21680 before use.

This protocol describes the preparation of 1 mL of a 10 mM stock solution of CGS 21680. Adjust volumes as needed for different concentrations or volumes.

- Calculate the required mass:
 - The molecular weight of **CGS 21680 sodium** salt may vary slightly from the hydrochloride salt. Use the exact molecular weight provided on the product's certificate of analysis for precise calculations. Assuming a molecular weight of ~536.0 g/mol :
 - $$\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 536.0 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 5.36 \text{ mg}$$
- Weigh the CGS 21680 powder:
 - Carefully weigh out 5.36 mg of **CGS 21680 sodium** salt powder and place it into a sterile microcentrifuge tube.
- Dissolve the powder:

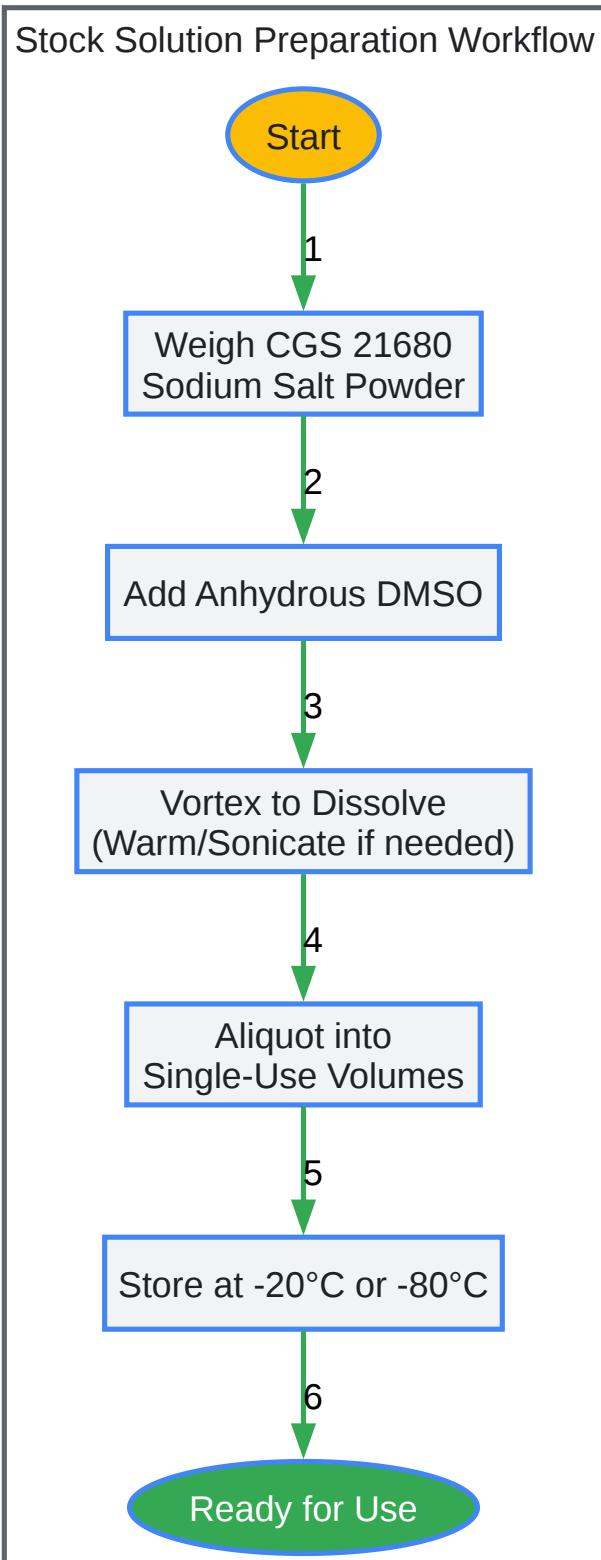
- Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the CGS 21680 powder.
- Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained.
- If dissolution is difficult, gentle warming in a water bath (37°C) or brief sonication can be used to aid dissolution.[\[5\]](#)

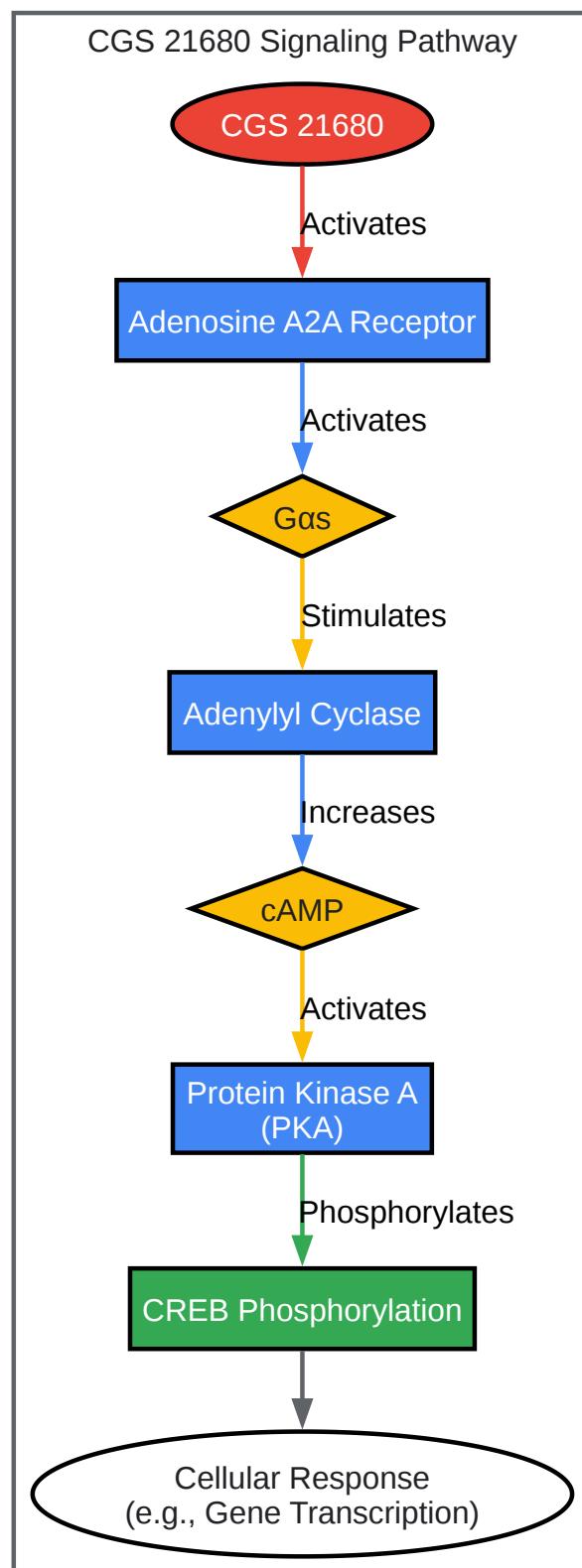
- Aliquot and store:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL or 50 µL) in sterile microcentrifuge tubes.[\[3\]](#)
 - Label each aliquot clearly with the compound name, concentration, date, and your initials.
 - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[\[5\]](#)

For cell-based assays, the DMSO stock solution should be diluted in the appropriate cell culture medium to the final desired concentration.

- Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Example Dilution: To prepare a 100 µM working solution from a 10 mM stock, you would perform a 1:100 dilution. For 1 mL of working solution, add 10 µL of the 10 mM stock solution to 990 µL of cell culture medium.

Visualizations





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